

WENZEL LH 65: A Technical Guide for High-Precision Scientific Applications

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Compound of Interest

Compound Name: LH65.3

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the capabilities of the WENZEL LH 65 Coordinate Measuring Machine (CMM) for scientific applications where precision and accuracy are paramount. The LH 65 is a versatile and reliable measuring instrument suitable for a wide range of tasks, from the quality control of medical implants to the dimensional verification of complex laboratory equipment.^{[1][2]} This document provides a comprehensive overview of its technical specifications, potential experimental protocols, and visual workflows to aid researchers and professionals in leveraging this powerful tool.

Core Technical Specifications

The WENZEL LH 65 is a bridge-type CMM known for its high mechanical accuracy, stability, and flexibility.^{[1][3]} It is available in three models—Standard, Premium, and Premium-Select—offering varying levels of accuracy and performance to meet diverse research needs.^{[1][3]} The machine's foundation on a granite base plate ensures optimal long-term stability and consistent thermal behavior across all axes.^[4]

Quantitative Data Summary

The following tables summarize the key quantitative specifications of the WENZEL LH 65.

Table 1: Measuring Ranges and Physical Dimensions

Specification	Value
X-Axis Measurement Range	650 mm[1][5]
Y-Axis Measurement Range	700 mm or 1200 mm (custom ranges available) [1][5]
Z-Axis Measurement Range	500 mm[1][5]
Useable Table Surface	1450mm x 850mm or 1900mm x 850mm[5]
Machine Weight	1270 kg or 1780 kg[5]
Permissible Part Weight	500 kg or 700 kg[5]
Overall Width	1230 mm[5]
Overall Length	1560 mm or 2085 mm[5]
Overall Height	2500 mm[5]

Table 2: Performance and Accuracy

Specification	Value
Measurement System	Photoelectric scale system, Optical division 20 μm [5]
Resolution	0.1 μm [5]
Probing Uncertainty (SP25 Head)	1.4 μm [5]
Probing Uncertainty (SP80 Head)	1.4 μm [5]
Volumetric Length Measuring Uncertainty (SP25/80 Head)	1.4 μm + L/350 [5]
Volumetric Scanning Probing Uncertainty (SP25/80 Head)	2.0 μm [5]
CNC-Mode Max Velocity (Axial)	400 mm/s [5]
CNC-Mode Max Velocity (Volumetric)	690 mm/s [5]
CNC-Mode Max Acceleration (Axis-Related)	1200 mm/s ² [5]
CNC-Mode Max Acceleration (Volumetric)	2000 mm/s ² [5]

Table 3: Environmental and Operational Requirements

Specification	Value
Operating Temperature	15-30°C [5]
Temperature Range for MPEE	19-21°C [5]
Relative Humidity	40-70% [5]
Electrical Supply	Single-phase AC, 115/230 V \pm 10 %, 50/60 Hz [5]
Compressed Air Supply Pressure	6-10 bar [5]
Air Consumption (Minimum)	70 NI/min [5]

Scientific Applications and Experimental Protocols

The high precision and versatility of the WENZEL LH 65 make it a valuable tool for various scientific and research applications, particularly in fields requiring stringent quality control and dimensional analysis.

Application 1: Quality Control of Medical Implants

Context: The safety and efficacy of medical implants, such as orthopedic joint replacements or dental implants, are critically dependent on their dimensional accuracy and adherence to design specifications. CMMs play a vital role in ensuring these devices meet the required tolerances for safe and reliable performance.

Experimental Protocol: Dimensional Verification of a Tibial Tray Implant

- Objective: To verify that the critical dimensions of a batch of tibial tray implants meet the design specifications as defined in the CAD model.
- Materials:
 - WENZEL LH 65 CMM (Premium-Select model for highest accuracy)
 - Renishaw SP25M scanning probe with a variety of styli
 - Fixture to securely hold the tibial tray without distortion
 - CAD model of the tibial tray implant
 - WENZEL Metrology Software (e.g., WM | Quartis)
- Methodology:
 1. Preparation:
 - The CMM and the implant are allowed to acclimate to the controlled environment of the metrology lab (19-21°C) for at least 4 hours to ensure thermal stability.^[5]
 - The tibial tray is cleaned to remove any contaminants.
 - The implant is mounted on the fixture on the CMM's granite table.

2. Measurement Program:

- A measurement program is created in the software using the CAD model. This program defines the measurement path, probe changes, and the specific geometric features to be measured (e.g., flatness of the tray, diameter and position of locking screw holes, profile of the articulating surface).

3. Execution:

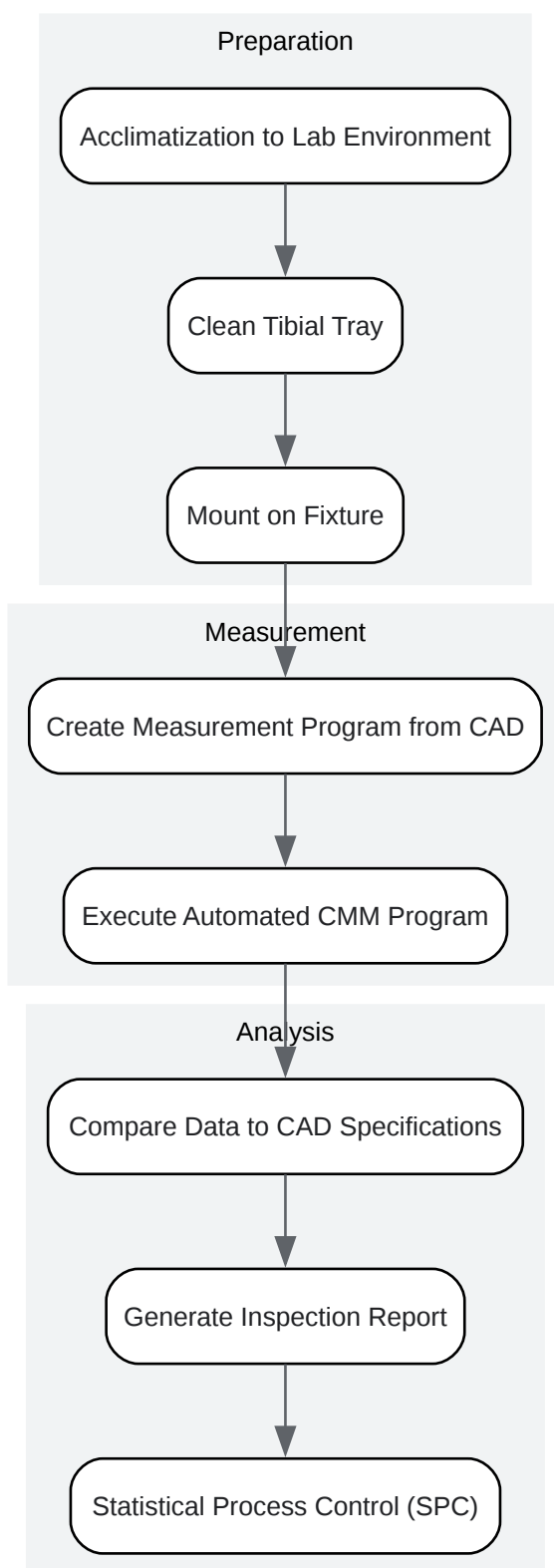
- The automated measurement program is executed. The SP25M probe scans the critical surfaces of the implant to collect a high-density point cloud.
- For features like screw holes, touch-trigger probing might be used for efficiency.

4. Data Analysis:

- The collected data is compared against the nominal dimensions and tolerances specified in the CAD model.
- A detailed inspection report is generated, highlighting any deviations. This report is crucial for regulatory compliance and quality assurance.

5. Statistical Process Control (SPC):

- Data from multiple implants in a batch are statistically analyzed to monitor the manufacturing process and identify any trends or systematic errors.



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Fig. 1: Workflow for Dimensional Verification of a Medical Implant.

Application 2: Characterization of Custom Laboratory Apparatus

Context: In experimental research, particularly in fields like microfluidics or custom-built optical systems, the performance of the setup is often highly dependent on the precise geometry and alignment of its components. The WENZEL LH 65 can be used to characterize these custom-made parts to ensure they meet the experimental requirements.

Experimental Protocol: Verification of a Microfluidic Chip Manifold

- **Objective:** To measure the critical features of a custom-manufactured manifold for a microfluidic chip, including the positions of the inlet/outlet ports and the flatness of the sealing surface.
- **Materials:**
 - WENZEL LH 65 CMM
 - Renishaw TP200 touch-trigger probe with a fine stylus
 - Optical sensor attachment (e.g., WENZEL SHAPETRACER) for surface topography
 - Design drawings or CAD model of the manifold
- **Methodology:**
 1. **Fixture and Alignment:**
 - The microfluidic manifold is fixtured on the CMM table.
 - A manual alignment is performed to establish a coordinate system corresponding to the part's datums.
 2. **Feature Measurement:**
 - The TP200 probe is used to measure the diameter and 3D coordinates of each port.

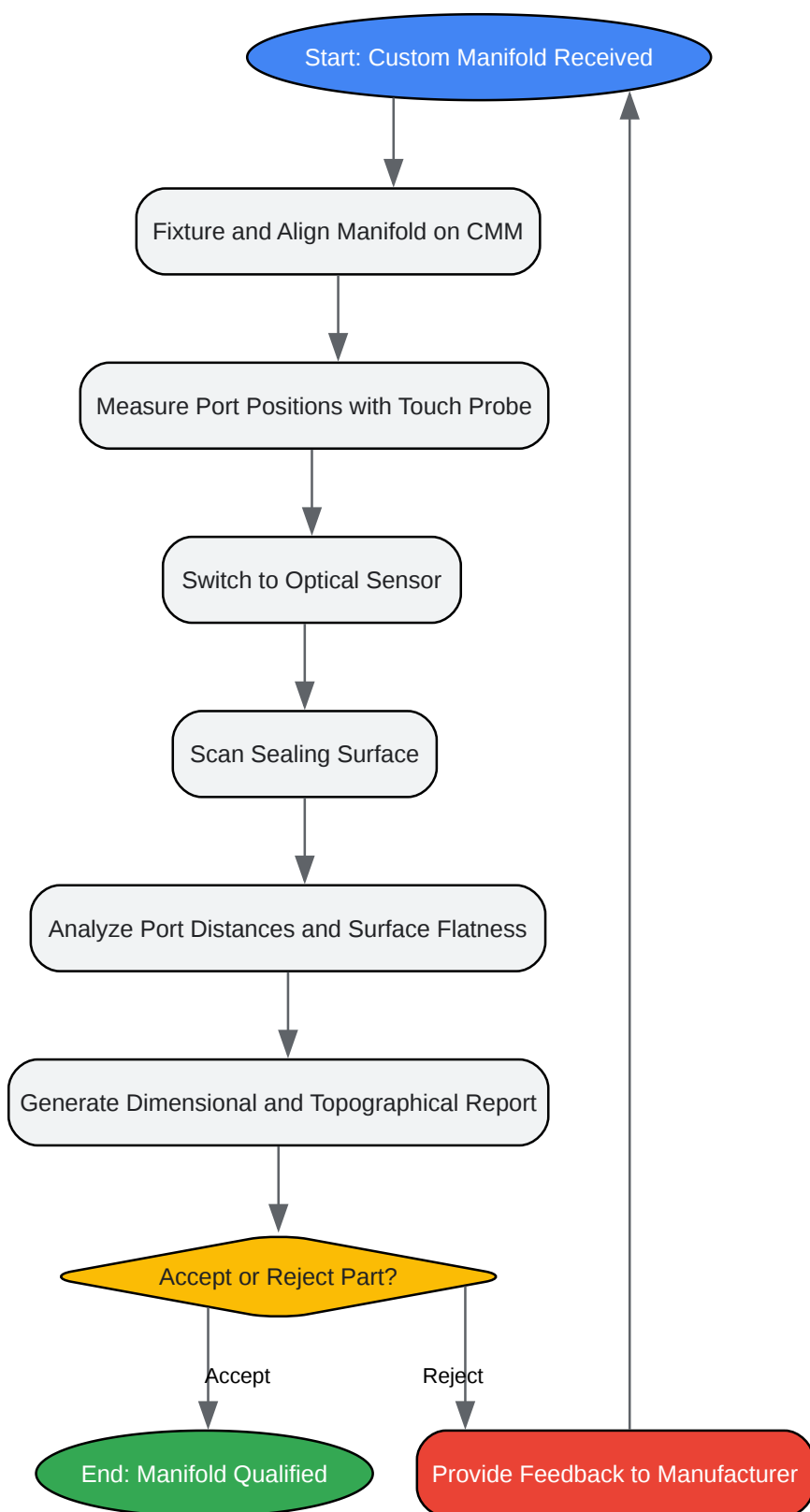
- The distances between the ports are calculated and compared to the design specifications.

3. Surface Flatness Measurement:

- The probe is switched to an optical sensor.
- The sealing surface of the manifold is scanned to generate a 3D point cloud.
- The flatness of the surface is calculated from the point cloud data. This is critical to ensure a leak-proof connection to the microfluidic chip.

4. Data Reporting:

- A comprehensive report is generated detailing the measured dimensions, their deviation from the nominal values, and a topographical map of the sealing surface.
- This data can be used to accept or reject the part, or to provide feedback to the manufacturer for process improvement.



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Fig. 2: Logical Workflow for Characterizing a Custom Lab Apparatus.

Conclusion

The WENZEL LH 65 is a high-performance coordinate measuring machine with the precision and flexibility required for demanding scientific applications. Its robust design, coupled with advanced probing technology, enables researchers and drug development professionals to ensure the quality and dimensional integrity of critical components, from medical devices to custom-built experimental apparatus. The detailed technical specifications and example protocols provided in this guide serve as a starting point for integrating this powerful metrology tool into a scientific research and development workflow.

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